

Application of 2',3'-cGAMP in Drosophila Research Models: A Detailed Guide

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Compound of Interest

Compound Name: 2',3'-cGAMP

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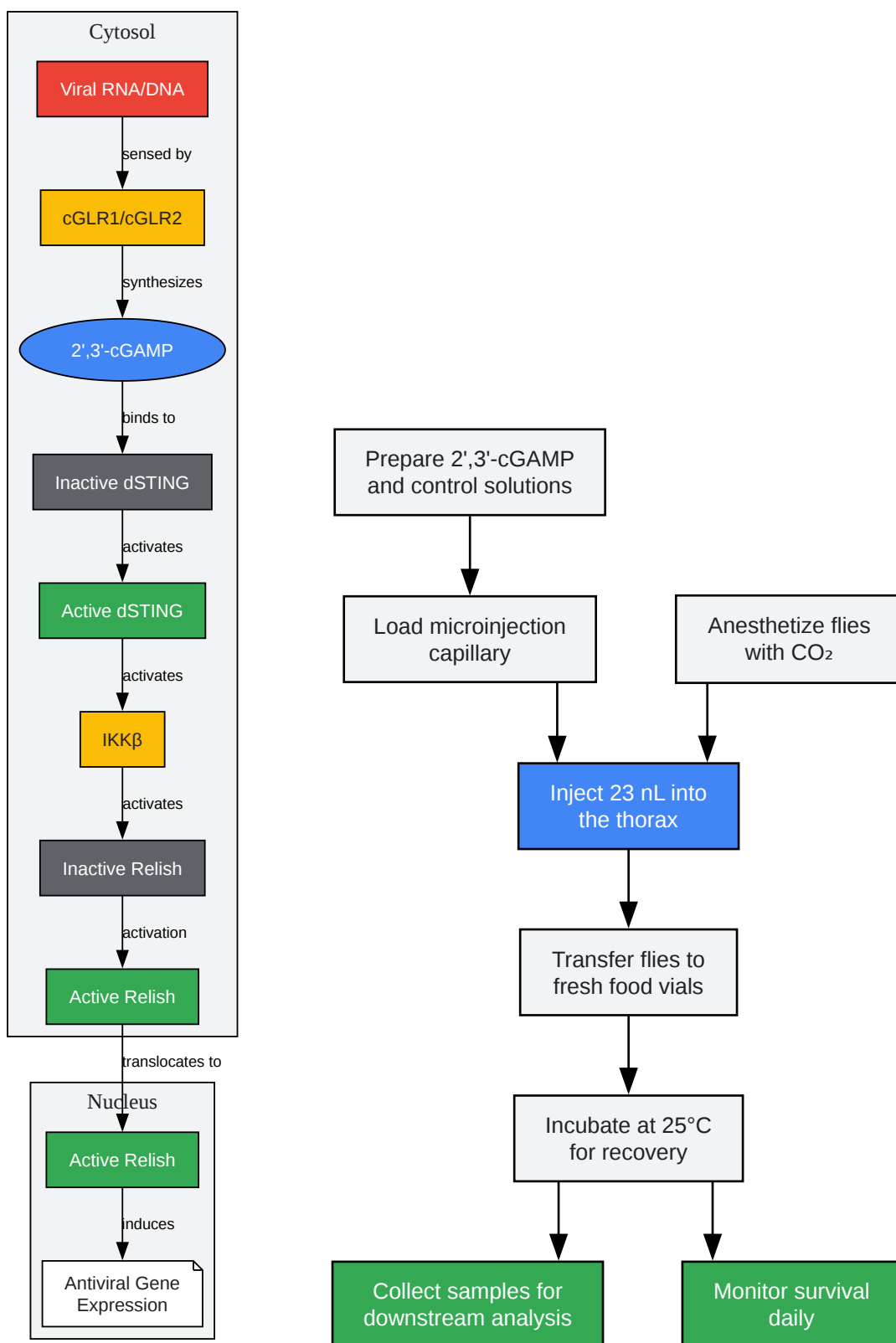
Introduction

The cyclic dinucleotide 2',3'-cyclic GMP-AMP (**2',3'-cGAMP**) has emerged as a critical second messenger in the innate immune response of *Drosophila melanogaster*. This molecule serves as a potent activator of the Stimulator of Interferon Genes (STING) pathway, initiating a robust antiviral transcriptional program. The fruit fly model offers a powerful genetic system to dissect the intricacies of this evolutionarily conserved signaling cascade, providing valuable insights for both fundamental research and the development of novel immunomodulatory therapeutics. This document provides detailed application notes and experimental protocols for utilizing **2',3'-cGAMP** in *Drosophila* research.

Signaling Pathway of 2',3'-cGAMP in Drosophila

In *Drosophila*, the recognition of viral pathogens leads to the production of cyclic dinucleotides, including **2',3'-cGAMP**, by cGAS-like receptors (cGLRs) such as cGLR1 and cGLR2.[1][2][3] **2',3'-cGAMP** then binds to and activates the *Drosophila* STING protein (dSTING), an endoplasmic reticulum-associated transmembrane protein.[4] Activated dSTING signals through the IKK β kinase to activate the NF- κ B transcription factor Relish.[4][5] Relish then

translocates to the nucleus and induces the expression of a broad range of antiviral effector genes, leading to the suppression of viral replication and improved host survival.[\[5\]](#)[\[6\]](#)[\[7\]](#) Notably, this antiviral response is independent of the canonical autophagy and small interfering RNA (siRNA) pathways.[\[4\]](#)[\[5\]](#)



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